

An In-depth Technical Guide to N-benzyl-2-fluoro-N-methylbenzamide

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Compound of Interest

Compound Name: *N-benzyl-2-fluoro-N-methylbenzamide*

Cat. No.: *B261152*

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CAS Number: 330469-18-6

Prepared by: Gemini, Senior Application Scientist

Introduction

N-benzyl-2-fluoro-N-methylbenzamide is a substituted aromatic amide of increasing interest within the fields of medicinal chemistry and drug development. Its structural architecture, featuring a fluorinated benzoyl moiety linked to an N-benzyl-N-methylamine, presents a compelling scaffold for the design of targeted therapeutics. This guide provides a comprehensive technical overview of its synthesis, analytical characterization, and potential applications, with a focus on its emerging role in oncology research. The CAS Number for **N-benzyl-2-fluoro-N-methylbenzamide** is 330469-18-6.^[1]

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **N-benzyl-2-fluoro-N-methylbenzamide** is fundamental to its application in research and development.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ FNO	[1]
Molecular Weight	243.28 g/mol	[1]
Appearance	Expected to be a white to off-white solid	Inferred from related benzamides
Solubility	Expected to be soluble in organic solvents like dichloromethane, chloroform, and ethyl acetate	Inferred from related benzamides
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances.	General laboratory practice

Synthesis of N-benzyl-2-fluoro-N-methylbenzamide

The synthesis of **N-benzyl-2-fluoro-N-methylbenzamide** is typically achieved through the nucleophilic acyl substitution of 2-fluorobenzoyl chloride with N-benzylmethylamine. This is a robust and well-established method for the formation of tertiary amides.

Reaction Scheme

Caption: Synthesis of **N-benzyl-2-fluoro-N-methylbenzamide**.

Experimental Protocol

This protocol is adapted from established procedures for the synthesis of analogous N-benzyl-2-halobenzamides.

Materials:

- 2-Fluorobenzoyl chloride (1.0 eq)
- N-Benzylmethylamine (1.05 eq)
- Triethylamine (1.5 eq)

- Anhydrous Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve N-benzylmethylaniline in anhydrous dichloromethane. Cool the solution to 0 °C in an ice bath.
- **Addition of Reagents:** To the cooled solution, add triethylamine, followed by the dropwise addition of a solution of 2-fluorobenzoyl chloride in anhydrous dichloromethane.
- **Reaction Monitoring:** Allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** Quench the reaction by adding water. Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- **Isolation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes as the eluent to afford pure **N-benzyl-2-fluoro-N-methylbenzamide**.

Analytical Characterization

The identity and purity of synthesized **N-benzyl-2-fluoro-N-methylbenzamide** should be confirmed by a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the 2-fluorobenzoyl and benzyl groups, a singlet for the N-methyl protons, and a singlet for the benzylic methylene protons. The aromatic region will likely display complex splitting patterns due to the presence of the fluorine atom and coupling between adjacent protons.

Predicted ¹H NMR Chemical Shifts (in CDCl₃):

- δ 7.1-7.5 ppm (m, 9H): Aromatic protons.
- δ 4.6-4.8 ppm (s, 2H): Benzylic (N-CH₂-Ph) protons.
- δ 2.9-3.1 ppm (s, 3H): N-methyl (N-CH₃) protons.

¹³C NMR: The carbon NMR spectrum will show distinct signals for the carbonyl carbon, the aromatic carbons (with C-F coupling evident for the carbons of the 2-fluorobenzoyl ring), the benzylic carbon, and the N-methyl carbon.

Predicted ¹³C NMR Chemical Shifts (in CDCl₃):

- δ 165-170 ppm: Carbonyl (C=O) carbon.
- δ 115-160 ppm (with C-F coupling): Aromatic carbons.
- δ 50-55 ppm: Benzylic (N-CH₂-Ph) carbon.
- δ 35-40 ppm: N-methyl (N-CH₃) carbon.

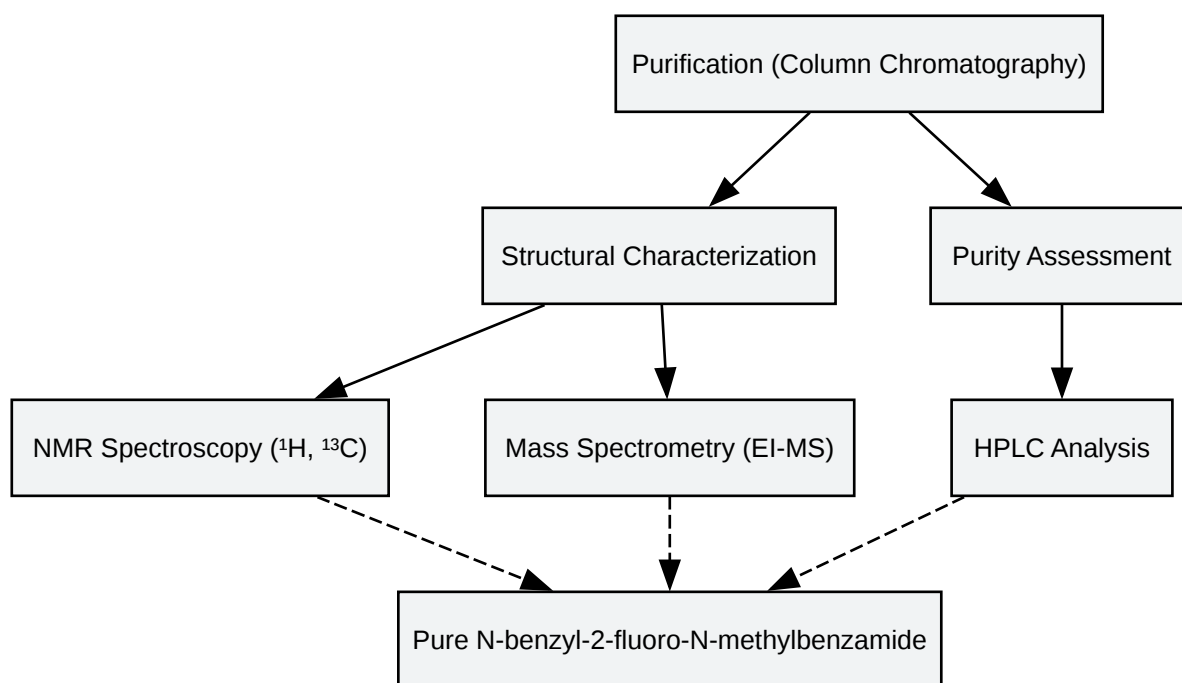
Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) is expected to show a molecular ion peak (M⁺) corresponding to the molecular weight of the compound (243.28 g/mol). Key fragmentation

patterns would likely involve cleavage of the benzylic C-N bond to give a tropylium ion (m/z 91) and cleavage of the amide bond.

Predicted Key Mass Fragments (m/z):

- 243: Molecular ion $[M]^+$
- 123: $[F-C_6H_4-CO]^+$
- 121: $[C_6H_5-CH_2-NCH_3]^+$
- 91: $[C_6H_5-CH_2]^+$ (tropylium ion)



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Caption: Analytical workflow for **N-benzyl-2-fluoro-N-methylbenzamide**.

Applications in Drug Development

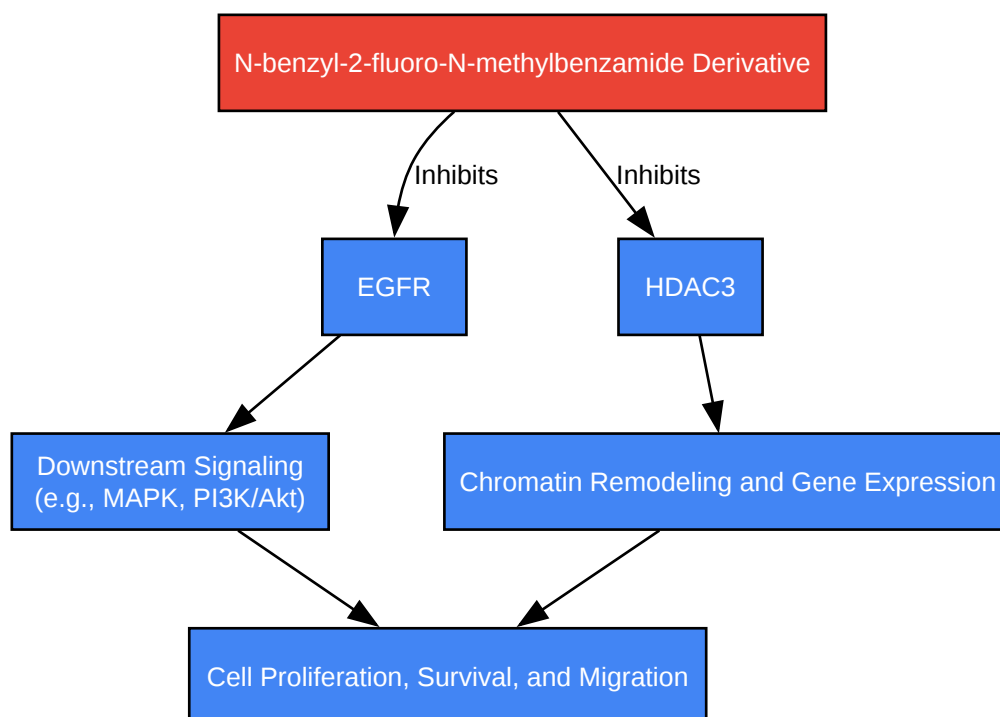
The N-benzyl-2-fluorobenzamide scaffold has emerged as a promising pharmacophore in the development of novel therapeutics, particularly in the field of oncology.

Dual EGFR/HDAC3 Inhibition in Triple-Negative Breast Cancer

Recent research has identified N-benzyl-2-fluorobenzamide derivatives as potent dual inhibitors of Epidermal Growth Factor Receptor (EGFR) and Histone Deacetylase 3 (HDAC3). [2] These two proteins are known to act synergistically in promoting the malignant progression of triple-negative breast cancer (TNBC), an aggressive subtype with limited treatment options. [2]

A study published in *Bioorganic & Medicinal Chemistry Letters* detailed the discovery of a series of N-benzyl-2-fluorobenzamide derivatives as dual-target inhibitors. [2] One of the lead compounds from this series demonstrated significant anti-proliferative activity against MDA-MB-231 human breast cancer cells, induced apoptosis, and inhibited cell migration. [2] In vivo studies in a mouse model showed that the compound could suppress tumor growth without significant toxicity. [2]

Molecular modeling studies suggest that the 2-fluorobenzamide moiety of these compounds chelates with the zinc ion in the active site of HDAC3, while the benzyl group occupies the ATP-binding pocket of EGFR, accounting for the dual inhibitory activity. [2]



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Caption: Dual inhibition of EGFR and HDAC3 signaling pathways.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **N-benzyl-2-fluoro-N-methylbenzamide** is not readily available, a hazard assessment can be made based on the known risks of its precursors and related compounds.

Potential Hazards:

- Skin and Eye Irritation: Benzamide derivatives can be irritating to the skin and eyes.
- Harmful if Swallowed: The compound may be harmful if ingested.
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory irritation.

Recommended Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Handling: Avoid creating dust. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry place.

Conclusion

N-benzyl-2-fluoro-N-methylbenzamide is a valuable molecule for researchers in medicinal chemistry and drug discovery. Its straightforward synthesis and the demonstrated biological activity of its derivatives as dual EGFR/HDAC3 inhibitors highlight its potential for the development of novel anticancer agents, particularly for challenging malignancies like triple-negative breast cancer. Further investigation into the structure-activity relationships and

pharmacological properties of this and related compounds is warranted to fully explore their therapeutic potential.

References

- Discovery and structural-activity relationship of N-benzyl-2-fluorobenzamides as EGFR/HDAC3 dual-target inhibitors for the treatment of triple-negative breast cancer. Bioorganic & Medicinal Chemistry Letters. Available at: [\[Link\]](#)

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Sources

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [2. Discovery and structural-activity relationship of N-benzyl-2-fluorobenzamides as EGFR/HDAC3 dual-target inhibitors for the treatment of triple-negative breast cancer - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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